

Application Notes and Protocols for Photocatalytic Hydrogen Production using NaTaO₃

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Compound of Interest

Compound Name: Sodium tantalate

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Introduction

Sodium tantalate (NaTaO₃) has emerged as a promising and highly efficient photocatalyst for the production of hydrogen from water splitting under UV irradiation. Its wide band gap and suitable band edge positions make it an excellent candidate for overall water splitting. This document provides a detailed overview of the application of NaTaO₃, including its synthesis, characterization, and use in photocatalytic hydrogen evolution. The protocols outlined below are based on established research and are intended to serve as a comprehensive guide for researchers in the field.

Data Presentation: Performance of NaTaO₃-based Photocatalysts

The following table summarizes the quantitative data for hydrogen evolution using various NaTaO₃-based photocatalysts under different experimental conditions. This allows for a clear comparison of the material's performance.

Photocatalyst	Co-catalyst	Sacrificial Agent	H ₂ Evolution Rate (mmol h ⁻¹ g ⁻¹)	Apparent Quantum Yield (AQY)	Light Source	Reference
NaTaO ₃	None	Pure Water	Low activity	-	High-pressure mercury lamp	[1]
NiO (0.05 wt%)/NaTaO ₃	NiO	Pure Water	-	28% at 270 nm	High-pressure mercury lamp	[1]
NiO/NaTaO ₃ :La	NiO	Pure Water	19.8	56% at 270 nm	UV irradiation	[2][3]
La-NaTaO ₃	None	10% v/v Methanol	6.16	-	450 W mercury lamp	[4]
Pt/La-NaTaO ₃	Pt	10% v/v Ethanol	32.6	-	UV light	[5]
La-NaTaO ₃	None	Pure Water	0.3	-	UV light	[5]
La-C-NaTaO ₃	None	Water-methanol solution	0.04 (40 μmol h ⁻¹)	-	Visible light	[6]
Ir, La-codoped NaTaO ₃	None	Pure Water	-	-	Visible light (up to 500 nm)	[7]

Experimental Protocols

I. Synthesis of La-doped NaTaO₃ Photocatalyst (Solid-State Reaction Method)

This protocol describes the synthesis of lanthanum-doped **sodium tantalate**, a highly active photocatalyst for overall water splitting.

Materials:

- Na_2CO_3 (Sodium Carbonate), 99.8%
- Ta_2O_5 (Tantalum(V) oxide), 99.99%
- La_2O_3 (Lanthanum(III) oxide), 99.99%
- Agate mortar and pestle
- Alumina crucibles
- High-temperature furnace
- HCl (Hydrochloric acid), 1 mol L^{-1}
- Ultrapure water

Procedure:

- **Mixing Reactants:** Weigh appropriate amounts of Na_2CO_3 , Ta_2O_5 , and La_2O_3 . The typical molar ratios are $\text{Na}/\text{Ta} = 1.05$ and $\text{La}/\text{Ta} = 0.027$.[\[8\]](#)
- **Grinding:** Transfer the weighed powders to an agate mortar and grind for 20 minutes at room temperature to ensure a homogeneous mixture.[\[8\]](#)
- **First Calcination:** Place the ground mixture into an alumina crucible and calcine in a furnace at 900°C for 1 hour in an air atmosphere.[\[8\]](#)
- **Intermediate Grinding:** After the first calcination, allow the mixture to cool down to room temperature. Grind the calcined powder for 10 minutes.[\[8\]](#)
- **Second Calcination:** Transfer the ground powder back into an alumina crucible and perform a second calcination at 1150°C for 10 hours in an air atmosphere.[\[8\]](#)

- Washing: After cooling, wash the solid product with a 1 mol L⁻¹ HCl solution (8 mL) for 10 minutes. Subsequently, wash with ultrapure water (50 mL) multiple times until the pH of the washing solution becomes neutral.[8]
- Drying: Dry the final product in an oven at 80 °C overnight.[8]

II. Loading of NiO Co-catalyst

This protocol details the impregnation method for loading NiO nanoparticles as a co-catalyst onto the synthesized La-doped NaTaO₃ photocatalyst to enhance hydrogen evolution.

Materials:

- La-doped NaTaO₃ photocatalyst powder
- Ni(NO₃)₂·6H₂O (Nickel(II) nitrate hexahydrate), 98.0%
- Porcelain crucible
- Water
- Glass stirring rod
- Hot plate
- Furnace

Procedure:

- Mixing: Mix the desired amount of Ni(NO₃)₂·6H₂O with 1 g of the La-doped NaTaO₃ photocatalyst powder in a porcelain crucible. The amount of nickel nitrate should be calculated to achieve the desired weight percentage of NiO (e.g., 0.05 wt%).[1][8]
- Suspension: Add a small amount of water (approximately 4 mL) to the crucible to form a suspension.[8]
- Evaporation: Stir the suspension with a glass rod while heating it on a hot plate at approximately 80 °C to evaporate the water.[8]

- Calcination: Calcine the dried powder at 270 °C for 1 hour in an air atmosphere to decompose the nickel nitrate and form NiO nanoparticles on the surface of the photocatalyst. [8]

III. Photocatalytic Hydrogen Production from Water

This protocol describes the experimental setup and procedure for evaluating the photocatalytic activity of the prepared NaTaO₃-based photocatalyst for hydrogen production from water.

Materials and Equipment:

- Prepared photocatalyst powder (e.g., NiO/La-NaTaO₃)
- Distilled or ultrapure water (and sacrificial agent if applicable, e.g., methanol)
- Pyrex reaction cell with a top quartz window
- Gas-closed circulation system
- Magnetic stirrer
- Light source (e.g., high-pressure mercury lamp, xenon lamp)
- Gas chromatograph (GC) with a thermal conductivity detector (TCD)
- Argon (Ar) gas for de-aeration

Procedure:

- Catalyst Suspension: Disperse a specific amount of the photocatalyst powder (e.g., 0.1 g or 0.3 g) in a measured volume of distilled water (e.g., 10 mL or 350 mL) within the reaction cell. If a sacrificial agent is used, prepare the aqueous solution with the desired concentration (e.g., 10% v/v methanol). [4][8]
- De-aeration: Seal the reaction cell and purge the suspension with Argon gas for at least 30 minutes to remove dissolved oxygen, which can act as an electron scavenger. [4]

- **Irradiation:** Place the reaction cell under the light source and begin irradiation while continuously stirring the suspension to keep the photocatalyst suspended.
- **Gas Analysis:** At regular time intervals, collect gas samples from the headspace of the reaction cell using a gas-tight syringe and inject them into the gas chromatograph to determine the amount of evolved hydrogen.
- **Data Analysis:** Calculate the rate of hydrogen evolution, typically expressed in mmol per hour per gram of photocatalyst ($\text{mmol h}^{-1} \text{g}^{-1}$).

Visualizations

Experimental Workflow for Photocatalytic Hydrogen Production

The following diagram illustrates the key steps involved in the synthesis and evaluation of a NaTaO₃-based photocatalyst for hydrogen production.

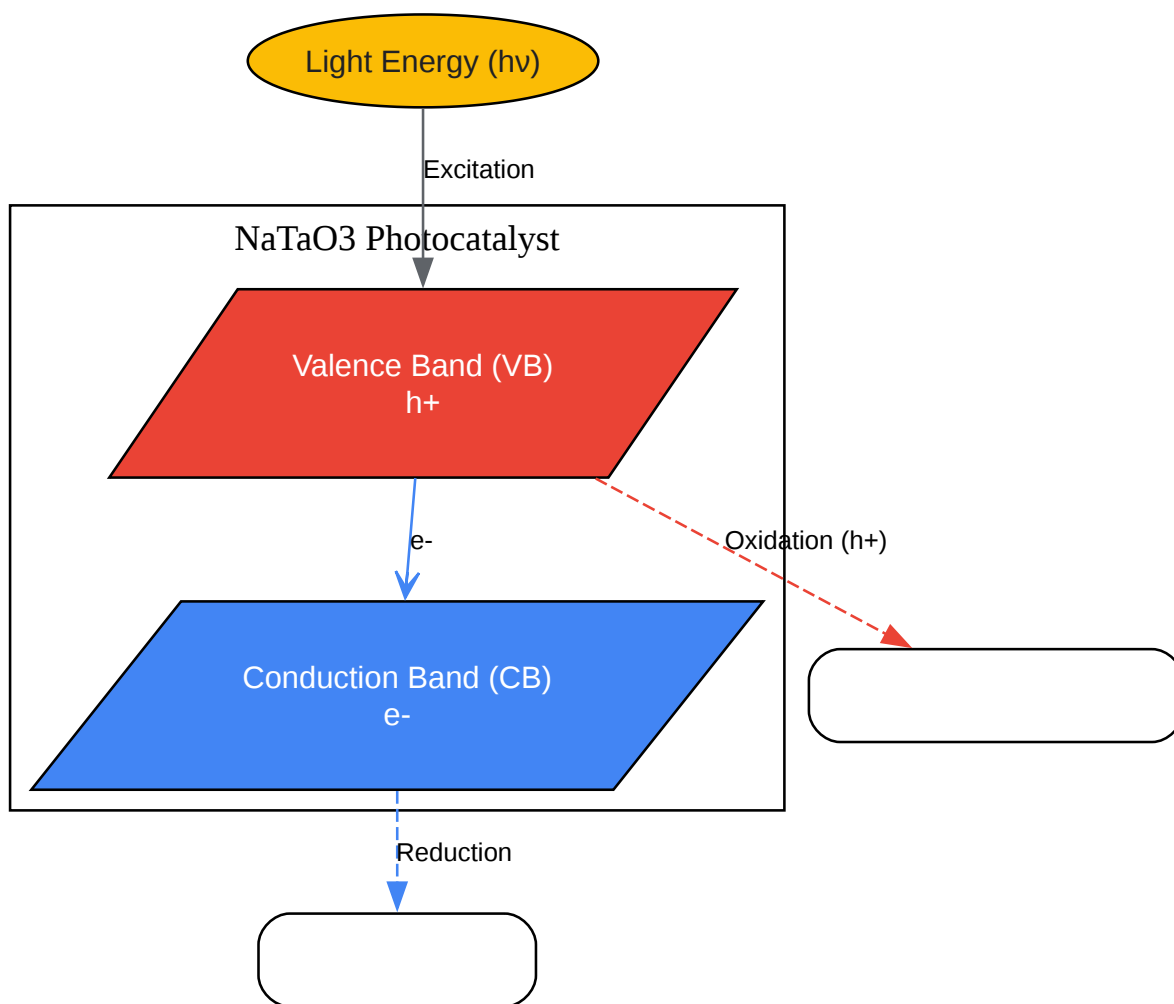


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Caption: Workflow for NaTaO₃ synthesis and photocatalytic H₂ production.

Signaling Pathway of Photocatalytic Water Splitting on NaTaO₃

This diagram illustrates the fundamental mechanism of photocatalytic water splitting on a semiconductor photocatalyst like NaTaO₃.



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Caption: Mechanism of photocatalytic water splitting on NaTaO3.

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